

Application Notes and Protocols for Reactions Involving Methyl 5-bromo-4-methylpicolinate

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Compound of Interest

Compound Name: Methyl 5-bromo-4-methylpicolinate

Cat. No.: B1527124

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Versatility of a Privileged Scaffold

Methyl 5-bromo-4-methylpicolinate is a key heterocyclic building block in the fields of medicinal chemistry and materials science. The strategic placement of the bromine atom at the 5-position of the pyridine ring, ortho to the methyl group and meta to the methyl ester, renders it an exceptionally versatile substrate for a variety of palladium-catalyzed cross-coupling reactions. These reactions are fundamental in modern organic synthesis, allowing for the precise and efficient construction of complex molecular architectures from readily available starting materials.^{[1][2]} The pyridine core is a prevalent motif in numerous pharmaceuticals, and the ability to functionalize this scaffold through C-C and C-N bond formation is critical for the development of new therapeutic agents.^{[3][4]}

This guide provides detailed experimental protocols and mechanistic insights for three of the most powerful cross-coupling reactions utilizing **Methyl 5-bromo-4-methylpicolinate**: the Suzuki-Miyaura coupling, the Sonogashira coupling, and the Buchwald-Hartwig amination. The causality behind the choice of reagents and conditions is explained to provide a deeper understanding of these transformative reactions.

Chemical Properties and Safety Information

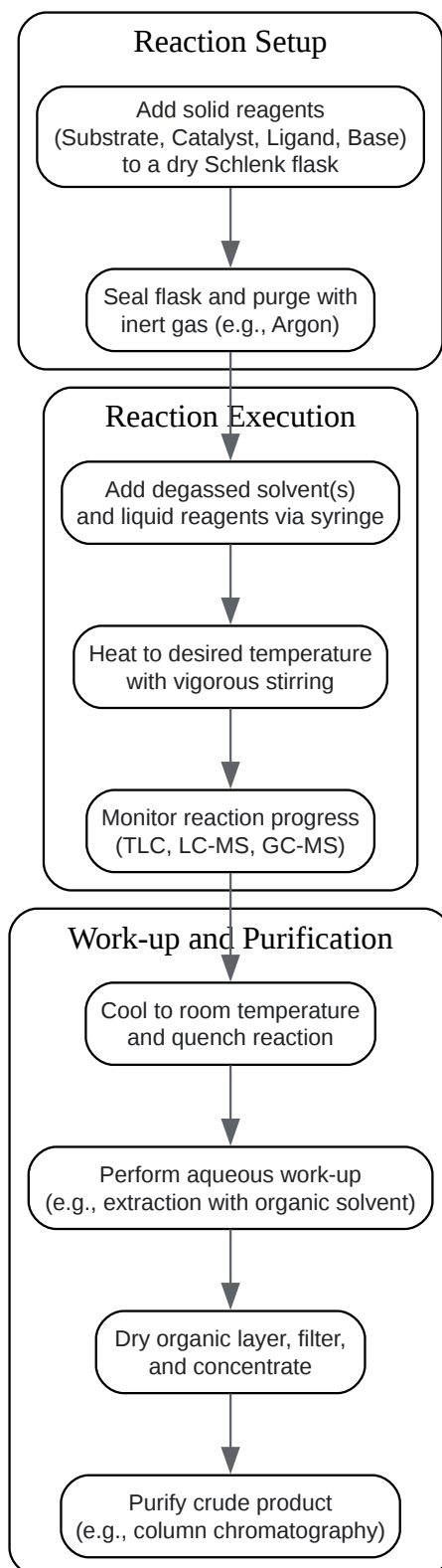
Property	Value	Reference
Chemical Formula	C ₈ H ₈ BrNO ₂	[5][6]
Molecular Weight	230.06 g/mol	[5]
Appearance	White to light yellow solid	[7]
CAS Number	886365-06-6	[5]
Storage	Inert atmosphere, Room Temperature	[7][8]

Safety Precautions: **Methyl 5-bromo-4-methylpicolinate** is a hazardous substance.[8] Always handle this compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.[9] In case of contact, rinse immediately with plenty of water.[9] If inhaled, move to fresh air.[9] If ingested, do NOT induce vomiting and seek immediate medical attention.[9]

Experimental Workflows and Protocols

General Experimental Workflow

The successful execution of palladium-catalyzed cross-coupling reactions hinges on the careful exclusion of oxygen and moisture. The following general workflow should be adapted for each specific protocol.



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Caption: General workflow for palladium-catalyzed cross-coupling reactions.

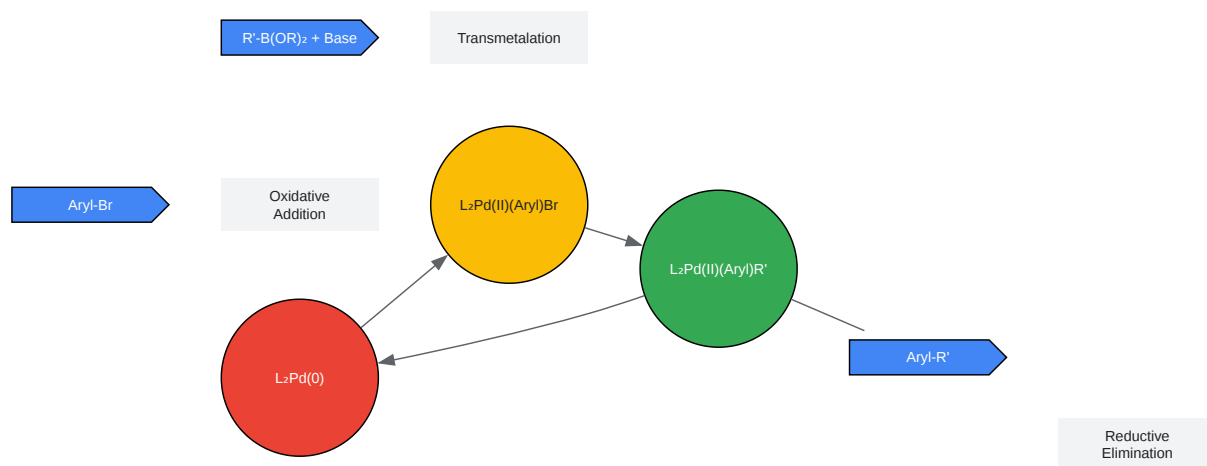
Suzuki-Miyaura Coupling: Forging C-C Bonds

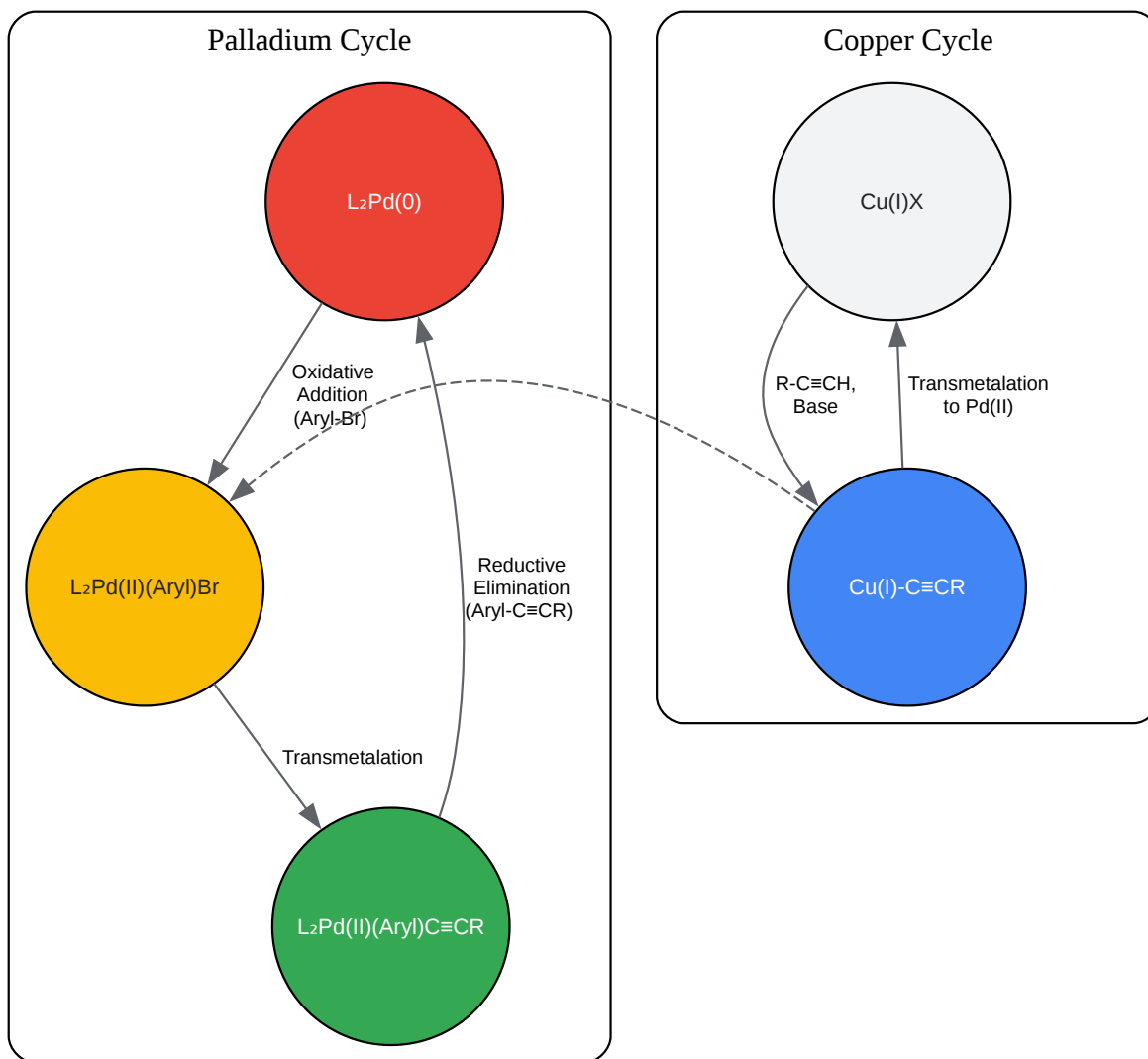
The Suzuki-Miyaura reaction is a robust method for forming carbon-carbon bonds between an organohalide and an organoboron compound, such as a boronic acid or ester.^{[10][11][12][13]} This reaction is widely favored in drug discovery due to its mild conditions and tolerance of a wide range of functional groups.^{[4][14]}

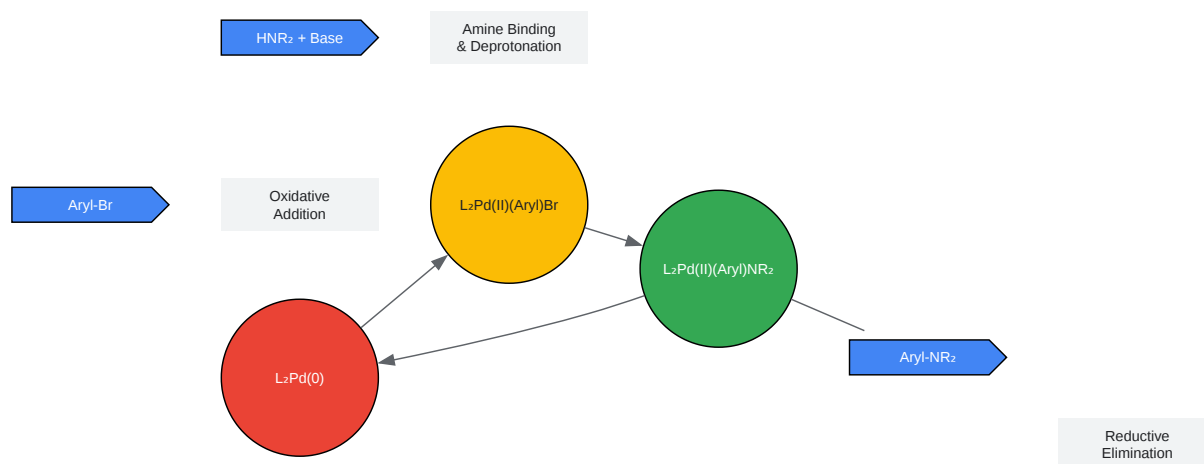
Mechanistic Rationale

The catalytic cycle of the Suzuki-Miyaura coupling involves three key steps:^{[11][12][15]}

- **Oxidative Addition:** The active Pd(0) catalyst inserts into the C-Br bond of **Methyl 5-bromo-4-methylpicolinate** to form a Pd(II) complex.^{[11][15][16]} This is often the rate-determining step.^[11]
- **Transmetalation:** The organoboron species, activated by a base, transfers its organic group to the palladium center, displacing the halide.^{[10][11][15]}
- **Reductive Elimination:** The two organic fragments on the palladium complex couple, forming the desired product and regenerating the Pd(0) catalyst.^{[11][15]}







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